

N-ethylcyclopentanamine safety and hazards information

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Compound of Interest

Compound Name: N-ethylcyclopentanamine

Cat. No.: B2991286

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An In-depth Technical Guide to the Safety and Hazards of **N-ethylcyclopentanamine**

Introduction

N-ethylcyclopentanamine (CAS No: 45592-46-9), a secondary aliphatic amine with the molecular formula $C_7H_{15}N$, is a reactive chemical intermediate utilized in various synthetic applications within research and drug development.[1][2][3] Its structure, featuring a basic nitrogen atom and a flammable organic scaffold, dictates its significant hazard profile. This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing in-depth safety information and procedural guidance. The core philosophy of this document is to establish a self-validating system of safety by understanding the causality behind the hazards and implementing robust, multi-layered mitigation strategies.

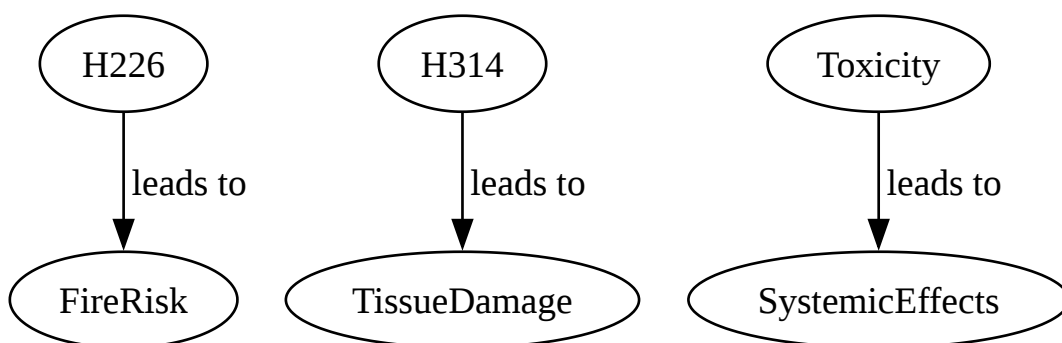
Section 1: Core Hazard Identification and Classification

N-ethylcyclopentanamine is classified as a hazardous substance, primarily due to its flammability and corrosivity.[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear and immediate summary of its dangers.

Signal Word: Danger[1]

GHS Pictograms:

- Flammable: Indicates a fire hazard.
- Corrosive: Indicates the potential to cause severe skin burns and eye damage.[1]



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Table 1: GHS Hazard and Precautionary Statements

Code	Statement	Category
H226	Flammable liquid and vapor.[1]	Hazard
H314	Causes severe skin burns and eye damage.[1]	Hazard
H303	May be harmful if swallowed. [4]	Hazard
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5]	Precautionary
P260	Do not breathe dust/fume/gas/mist/vapors/spray.[5]	Precautionary
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]	Precautionary
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[5]	Precautionary
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]	Precautionary
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]	Precautionary
P310	Immediately call a POISON CENTER or doctor/physician. [5]	Precautionary

P403+P235

Store in a well-ventilated place. Keep cool.^[5]

Precautionary

Section 2: Physicochemical Properties and Their Safety Implications

Understanding the physical and chemical properties of **N-ethylcyclopentanamine** is fundamental to anticipating its behavior and mitigating associated risks. Its hazardous nature is a direct consequence of these intrinsic characteristics.

Table 2: Key Physicochemical Properties

Property	Value	Source / Comment
Molecular Formula	C7H15N	^[1] ^[2]
Molecular Weight	113.20 g/mol	^[1] ^[2]
Appearance	Colorless to light yellow liquid	^[3] ^[6]
Boiling Point	119-120 °C (at 29 Torr)	^[3] ^[6] The relatively low boiling point suggests a significant vapor pressure at ambient temperatures.
Density (Predicted)	0.84 g/cm ³	^[3] ^[6]
pKa (Predicted)	11.12 ± 0.20	^[3] ^[6] This high pKa indicates a strong basic character, which is the root cause of its corrosivity.
Storage Temperature	-20°C, protect from light	^[6] ^[7] Recommended for long-term stability.

The causality between these properties and the observed hazards is clear:

- **Flammability:** The compound's volatility, implied by its boiling point, allows it to readily form vapors at room temperature. These vapors can form explosive mixtures with air, and with a

source of ignition, can lead to a fire or explosion. Vapors may be dense enough to travel to a distant ignition source and flash back.[8][9]

- Corrosivity: As a secondary amine with a high pKa, **N-ethylcyclopentanamine** is a potent base.[3][6] Upon contact with tissue, it can cause saponification of fats and extraction of membrane lipids, leading to rapid and severe chemical burns. The damage to eyes can be particularly severe and potentially irreversible.[8]

Section 3: Toxicology and Routes of Exposure

While specific quantitative toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) are not readily available in public databases, the corrosive nature of the compound implies severe toxicity upon contact.[5] The absence of data should not be interpreted as an absence of significant hazard.

Primary Routes of Exposure and Health Effects:

- Dermal (Skin) Contact: This is a primary risk. Direct contact causes severe chemical burns, characterized by redness, pain, and blistering.[5][8] The substance is also classified as harmful in contact with skin, suggesting potential for systemic absorption.[8]
- Ocular (Eye) Contact: Causes severe eye burns and may lead to permanent eye damage or blindness.[8] Immediate and prolonged irrigation is critical.
- Inhalation: Inhalation of vapors or mists can cause severe irritation and chemical burns to the respiratory tract.[8] Symptoms of overexposure may include headache, dizziness, nausea, and vomiting.[8][10]
- Ingestion: Swallowing the liquid will cause severe burns to the mouth, throat, and stomach, with a danger of perforation.[8] Ingestion is considered harmful.[4]

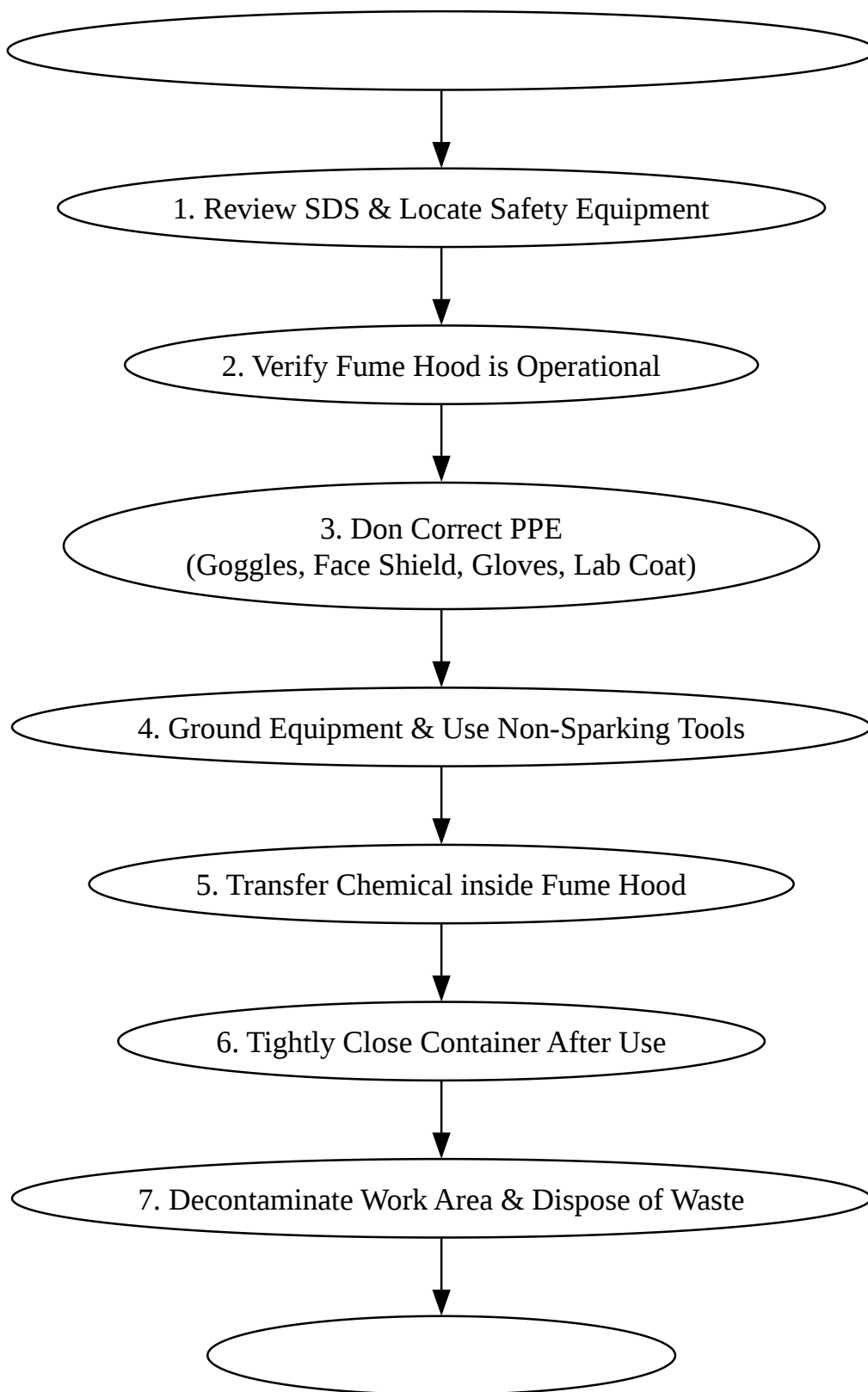
Section 4: Protocols for Safe Handling and Storage

A self-validating safety system requires that engineering controls, personal protective equipment, and administrative procedures work in concert to minimize exposure.

Experimental Protocol: Laboratory Handling of N-ethylcyclopentanamine

- Preparation and Hazard Review:
 - 1.1. Review this safety data sheet and any internal institutional safety guidelines before beginning work.
 - 1.2. Identify the location of the nearest safety shower, eyewash station, and fire extinguisher.
 - 1.3. Ensure all required engineering controls and PPE are available and functional.
- Engineering Controls:
 - 2.1. All manipulations of **N-ethylcyclopentanamine** (weighing, transferring, reactions) must be conducted inside a certified chemical fume hood to prevent inhalation of vapors. [\[8\]](#)
 - 2.2. Use explosion-proof electrical equipment and ensure proper grounding of all containers and equipment to prevent static discharge, a potential ignition source. [\[9\]](#)
- Personal Protective Equipment (PPE):
 - 3.1. Eye and Face Protection: Wear chemical safety goggles and a full-face shield. Standard safety glasses are insufficient. [\[5\]](#)
 - 3.2. Skin Protection: Wear a flame-resistant lab coat. Use chemically resistant gloves (e.g., butyl rubber or nitrile, checking manufacturer's compatibility data). Change gloves immediately if contamination is suspected.
 - 3.3. Clothing: Wear long pants and closed-toe shoes.
- Procedural Controls:
 - 4.1. Use only non-sparking tools for opening and handling containers. [\[5\]](#)
 - 4.2. Keep containers tightly closed when not in use. [\[5\]](#)

- 4.3. Avoid contact with incompatible materials, which include strong oxidizing agents, strong acids, acid chlorides, and carbon dioxide.[\[5\]](#)[\[8\]](#)[\[9\]](#)
- 4.4. Dispense the smallest quantity necessary for the experiment.



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Storage Protocol

- Store in a tightly-closed container in a dry, cool, and well-ventilated area designated for flammable and corrosive materials.[5][8]
- Keep away from all sources of ignition, including heat, sparks, and open flames.[8]
- Store away from incompatible substances like strong acids and oxidizing agents.[8]
- The storage area should be locked to restrict access to authorized personnel only.[5]

Section 5: Emergency and First Aid Procedures

Rapid and correct response to an exposure or spill is critical.

Spill Response Protocol

- Immediate Actions:
 - 1.1. Evacuate all non-essential personnel from the immediate area.
 - 1.2. Remove all sources of ignition.
 - 1.3. Increase ventilation if it is safe to do so.
- Containment and Cleanup (for small spills):
 - 2.1. Wearing the full PPE described in Section 4, contain the spill using an inert, non-combustible absorbent material (e.g., sand, vermiculite).
 - 2.2. Carefully collect the absorbed material using non-sparking tools into a suitable, labeled container for hazardous waste.
 - 2.3. Do not allow the material to enter drains.[10]
- Disposal:
 - 3.1. All contaminated materials must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[5]

First Aid Protocol

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention. [5]
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [5]
Ingestion	Do NOT induce vomiting. Rinse mouth thoroughly with water. If the victim is conscious and alert, give 2-4 cupfuls of water to drink. Seek immediate medical attention. [5]

Section 6: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[5\]](#)[\[10\]](#) Water spray can be used to cool fire-exposed containers.[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may scatter and spread the fire.
- Specific Hazards: The compound is a flammable liquid. Vapors are heavier than air and may travel to an ignition source. Containers may explode when heated.[\[8\]](#)[\[9\]](#)
- Hazardous Decomposition Products: Thermal decomposition can produce toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[5\]](#)

- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[8]

Conclusion

N-ethylcyclopentanamine is a valuable chemical reagent whose utility is matched by its significant flammability and corrosivity hazards. A thorough understanding of its physicochemical properties, combined with the strict and disciplined implementation of engineering controls, appropriate personal protective equipment, and safe handling protocols, is essential for its use in a research and development setting. By treating this substance with the respect its hazard profile demands, professionals can mitigate risks and ensure a safe laboratory environment.

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